

4,4-Difluorocyclohexanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4-Difluorocyclohexanone

Cat. No.: B151909

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An In-Depth Technical Guide to **4,4-Difluorocyclohexanone** for Researchers and Drug Development Professionals

Introduction

4,4-Difluorocyclohexanone is a fluorinated organic compound that serves as a crucial building block in the synthesis of various pharmaceutical and agrochemical products.^[1] Its unique properties, imparted by the geminal fluorine atoms, make it a valuable intermediate in the development of novel bioactive molecules.^{[1][2]} This technical guide provides a comprehensive overview of **4,4-Difluorocyclohexanone**, including its chemical properties, synthesis protocols, and applications in drug discovery.

Chemical and Physical Properties

4,4-Difluorocyclohexanone is a solid at room temperature with a distinct set of physical and chemical characteristics.^[3] These properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ F ₂ O	[3][4][5][6][7]
Molecular Weight	134.12 g/mol	[3][4][7]
CAS Number	22515-18-0	[3][4][5][6][7]
Appearance	Colorless to pale cream or yellow fused solid	[6]
Melting Point	31-41 °C	[3][8]
Boiling Point	157.4 °C at 760 mmHg	
Flash Point	65.6 °C (closed cup)	[3]
Density	1.14 g/cm ³	
Solubility	Insoluble in water	[8]
Refractive Index	1.396	

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **4,4-Difluorocyclohexanone**. The following table summarizes key spectroscopic data.

Spectroscopy	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 2.56 - 2.53 (m, 4H), 2.36 - 2.27 (m, 4H)	[4]
¹⁹ F NMR (376 MHz, CDCl ₃)	δ -100.27	[4]
InChI	1S/C6H8F2O/c7-6(8)3-1-5(9)2-4-6/h1-4H2	[3][9]
SMILES	FC1(F)CCC(=O)CC1	[3][6][9]

Synthesis Protocols

The synthesis of **4,4-Difluorocyclohexanone** can be achieved through various methods.

Below are detailed experimental protocols for its preparation.

Method 1: Hydrolysis of 8,8-difluoro-1,4-dioxaspiro[4.5]decane

This protocol involves the acidic hydrolysis of a protected precursor.

Experimental Protocol:

- Reaction Setup: Suspend 8,8-difluoro-1,4-dioxaspiro[4.5]decane (referred to as acetonide 7 in one source, 20.0 g, 112.2 mmol) in a 20% aqueous HCl solution (16 mL).[4][8]
- Heating: Stir the suspension vigorously for 3 hours at 100 °C.[4][8]
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Add NaCl (~3 g) to the aqueous phase to facilitate separation.[4][8]
 - Extract the aqueous phase with dichloromethane (CH₂Cl₂) (3 x 50 mL).[4][8]
 - Combine the organic phases and wash with 50 mL of water.[4][8]
 - Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄).[4][8]
- Purification:
 - Slowly evaporate the solvent under reduced pressure at 20 °C.[4][8]
 - Due to the product's instability, repeated purification steps may be necessary to achieve high purity.[4][8]
 - The final product can be obtained as white crystals with a melting point of 31-32°C and a purity of 95%. [4][8]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **4,4-Difluorocyclohexanone**.

Applications in Drug Discovery and Agrochemicals

4,4-Difluorocyclohexanone is a key intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.

- Pharmaceuticals: The introduction of fluorine atoms can significantly alter the physicochemical properties of a molecule, such as lipophilicity, metabolic stability, and binding affinity.[10] This makes **4,4-Difluorocyclohexanone** a valuable precursor for developing new drugs, including anti-infective and anti-cancer treatments.[1] Its derivatives, such as 4,4-Difluorocyclohexanecarboxylic acid, are used in the synthesis of macrolide antibiotics and CCR5 antagonists for HIV treatment.[11]
- Agrochemicals: The demand for more efficient and environmentally friendly agrochemicals is a significant driver for the use of **4,4-Difluorocyclohexanone**.[1] Fluorinated compounds often exhibit enhanced biological activity and improved environmental profiles.

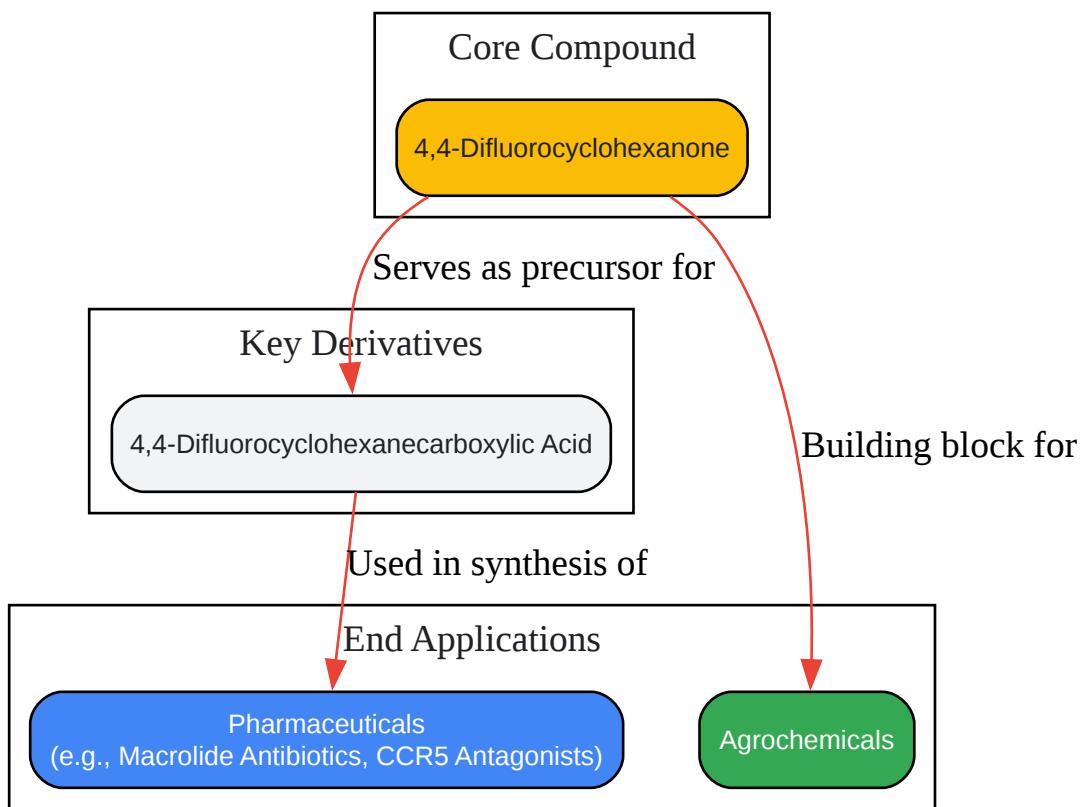
Safety and Handling

Proper handling of **4,4-Difluorocyclohexanone** is crucial due to its potential hazards.

- Hazard Classifications: It is classified as an irritant to the eyes and skin, and may cause respiratory irritation.[3]
- Safety Precautions: When handling this compound, it is recommended to use appropriate personal protective equipment (PPE), including gloves, eye protection, and a respirator.[11]

- Storage: It should be stored in a dry, well-ventilated area.[7]

Logical Relationship Diagram: From Intermediate to Application



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Caption: Role of **4,4-Difluorocyclohexanone** in synthesis.

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- To cite this document: BenchChem. [4,4-Difluorocyclohexanone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151909#4-4-difluorocyclohexanone-molecular-weight-and-formula]

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